

Application Note: UV-Vis Spectral Characterization and Analysis of trans-Fertaric Acid

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Compound of Interest

Compound Name: *trans-Fertaric acid*

CAS No.: 74282-22-7

Cat. No.: B1212260

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Executive Summary

trans-Fertaric acid (trans-feruloyltartaric acid) is a hydroxycinnamoyltartaric acid (HCTA) predominantly found in *Vitis vinifera* grapes and wines. It serves as a critical biomarker for grape maturity and oxidation status. Unlike free ferulic acid, **trans-fertaric acid** exists as an ester conjugate, which influences its solubility, elution profile, and bioavailability.

This guide provides the definitive spectral data for **trans-fertaric acid**, distinguishing it from its cis-isomer and free ferulic acid. It includes a validated HPLC-DAD protocol for its extraction, separation, and quantification in complex plant matrices.

UV-Vis Spectral Characteristics

The chromophore of **trans-fertaric acid** is the feruloyl moiety. While the tartaric acid esterification minimally perturbs the electronic transitions of the aromatic ring, solvent environment and pH significantly dictate the observed maxima (

).

Absorption Maxima Data

The following values represent the consensus spectral data for **trans-fertaric acid** in standard analytical solvents.

Solvent Condition	Primary (Band I)	Secondary (Band II)	Spectral Features
Acidic Methanol (0.1% HCl/Formic)	329 nm	218 nm	Sharp peak; Standard for HPLC detection.
Acidic Water (pH < 2.5)	325–327 nm	215 nm	Slight hypsochromic shift due to solvent polarity.
Ethanol (96%)	329 nm	220 nm	Broad shoulder often visible at ~300 nm.
Alkaline Buffer (pH > 8.0)	Bathochromic shift	-	Warning: Rapid hydrolysis to ferulic acid occurs.

Isomeric Differentiation (cis vs. trans)

Upon exposure to UV light, naturally occurring **trans-fertaric acid** isomerizes to the cis-form. Distinguishing these is critical for accurate quantification.

- **trans-Fertaric Acid:**

nm. Higher molar extinction coefficient ().

- **cis-Fertaric Acid:**

nm (Hypsochromic shift). Lower intensity; often appears as a pre-shoulder or separate early-eluting peak in HPLC.

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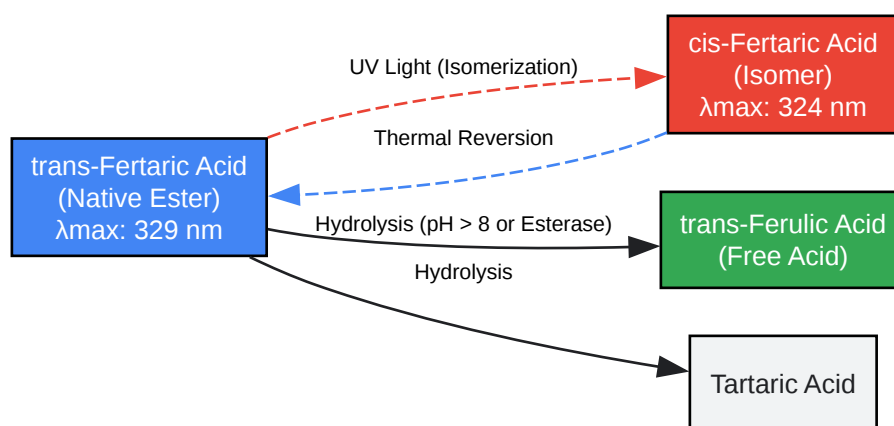
Technical Insight: For routine HPLC-DAD quantification, monitoring at 320 nm is recommended as a "universal" wavelength for all hydroxycinnamates (caftaric, coutaric, fertaric), whereas 329 nm provides maximum sensitivity specifically for the feruloyl derivative.

Chemical Logic & Stability Pathways

Understanding the structural stability of **trans-fertaric acid** is a prerequisite for successful analysis. The ester bond is susceptible to hydrolysis under alkaline conditions or enzymatic activity (cinnamoyl esterases), releasing free ferulic acid and tartaric acid.

Diagram 1: Hydrolysis & Isomerization Pathways

The following diagram illustrates the relationship between the native ester, its hydrolysis products, and the light-induced isomerization pathway.



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Caption: Structural interconversion pathways. Note that alkaline conditions irreversibly cleave the ester bond, while UV light causes reversible isomerization.

Validated Experimental Protocol

Protocol Overview: HPLC-DAD Analysis

This protocol utilizes Reverse Phase Chromatography (RP-HPLC) with Diode Array Detection (DAD). The separation relies on the hydrophobicity differences between the tartaric esters.

Elution Order (C18 Column):

- Caftaric Acid (Most Polar, elutes first)
- Coutaric Acid
- Fertaric Acid (Least Polar, elutes last)

Reagents & Equipment

- Stationary Phase: C18 Column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).[1] End-capped columns are preferred to reduce peak tailing of acidic moieties.
- Solvent A: Water + 0.1% Formic Acid (v/v).
- Solvent B: Acetonitrile + 0.1% Formic Acid (v/v).
- Standard: **trans-Fertaric acid** (CAS: 74282-22-7).[2][3] If unavailable, quantify as trans-ferulic acid equivalents (correction factor required).

Step-by-Step Methodology

Step 1: Sample Preparation (Grape Skins/Wine)

- Extraction: For solid matrices (skins), extract with Methanol:Water:Formic Acid (60:39:1) using ultrasonication for 30 minutes at $< 25^{\circ}\text{C}$.
- Clarification: Centrifuge at 4,000 RPM for 10 minutes.
- Filtration: Filter supernatant through a 0.45 μ m PTFE membrane. Note: Do not use Nylon filters as they can bind phenolic compounds.

Step 2: Chromatographic Separation[4]

- Flow Rate: 1.0 mL/min[5]

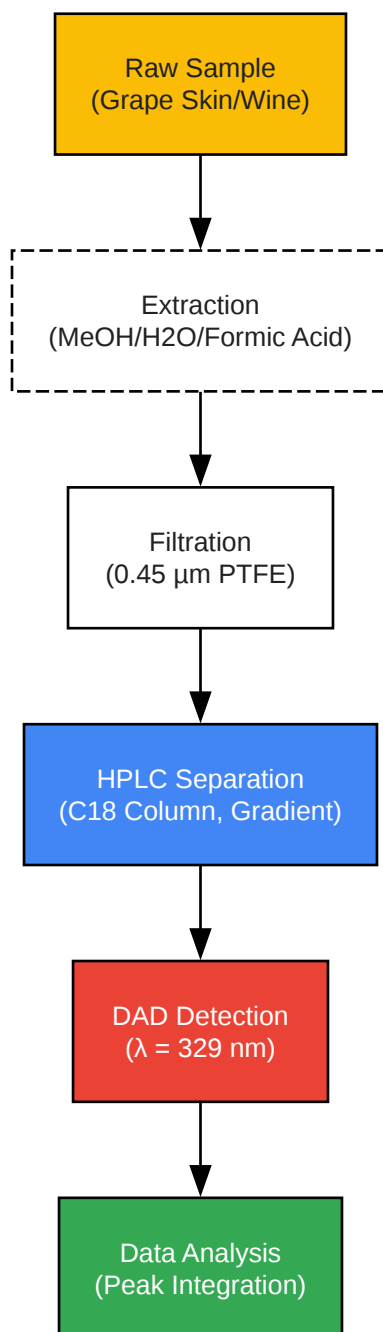
- Temperature: 25°C
- Injection Volume: 10–20 µL
- Gradient Profile:

Time (min)	% Solvent A (Acidic Water)	% Solvent B (Acidic ACN)	Phase
0	95	5	Equilibration
5	95	5	Isocratic Hold
20	85	15	Linear Gradient
35	70	30	Elution of Fertaric
40	50	50	Wash
45	95	5	Re-equilibration

Step 3: Detection & Integration

- Set DAD to record spectra from 200 to 600 nm.
- Extract chromatogram at 329 nm (specific) and 320 nm (general).
- Identify **trans-fertaric acid** by retention time (relative to caftaric/coutaric) and spectral match (max at 329 nm).

Diagram 2: Analytical Workflow



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Caption: Step-by-step analytical workflow for the isolation and quantification of fertaric acid.

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Peak Splitting	Isomerization to cis-form	Protect samples from light (amber vials). Keep temperature < 25°C.
Retention Time Drift	pH fluctuation in Mobile Phase	Ensure Formic Acid is added precisely (pH ~ 2.5 is critical for suppression of ionization).
Low Recovery	Adsorption to filter	Switch from Nylon to PTFE or RC (Regenerated Cellulose) filters.
Broad Peaks	Column contamination	Wash column with 100% ACN; check for guard column saturation.

References

- Phytochemical Characterization:**trans-Fertaric acid** (CAS 74282-22-7) spectral data and physical properties. PubChem. Available at: [\[Link\]](#)
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- Isomerization Studies: "Isolation of hydroxycinnamoyltartaric acids from grape pomace." PubMed. Available at: [\[Link\]](#)

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